

An In-depth Technical Guide to the Density of 3-Ethyl-6-methyloctane

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Compound of Interest

Compound Name: 3-Ethyl-6-methyloctane

CAS No.: 62016-22-2

Cat. No.: B14562565

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For Researchers, Scientists, and Drug Development Professionals

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Abstract: This technical guide provides a comprehensive overview of the density of **3-Ethyl-6-methyloctane**, a branched alkane of interest in various chemical and pharmaceutical applications. The document delves into its physicochemical properties, established methodologies for density determination, the influence of molecular structure on density, and essential safety and handling protocols. This guide is intended to serve as a valuable resource for researchers and professionals requiring a deep understanding of this compound's physical characteristics.

Introduction to 3-Ethyl-6-methyloctane

3-Ethyl-6-methyloctane is a saturated hydrocarbon belonging to the alkane family. Its structure, characterized by an eight-carbon backbone with ethyl and methyl branches, results in specific physicochemical properties that dictate its behavior and potential applications. An understanding of its density is fundamental for processes such as fluid dynamics modeling, reaction engineering, and formulation development.

Physicochemical Properties of 3-Ethyl-6-methyloctane

A summary of the key physicochemical properties of **3-Ethyl-6-methyloctane** is presented in the table below.

Property	Value	Source
Molecular Formula	C ₁₁ H ₂₄	PubChem[1]
Molecular Weight	156.31 g/mol	PubChem[1]
Density	0.750 g/mL*	Stenutz
CAS Number	62016-22-2	PubChem[1]

*It is important to note that the experimental conditions (e.g., temperature and pressure) under which this density was measured are not specified in the available literature.

The Science Behind Density in Branched Alkanes

The density of an alkane is intrinsically linked to its molecular structure. Key factors influencing the density of **3-Ethyl-6-methyloctane** and other branched alkanes include:

- Molecular Weight:** Generally, as the molecular weight of alkanes increases, so does the density. This is due to the increasing strength of London dispersion forces, which are weak intermolecular forces that arise from temporary fluctuations in electron distribution.
- Molecular Packing and Branching:** The arrangement of molecules in a given volume significantly impacts density. For isomers, increased branching tends to lower the boiling point because it reduces the effective surface area for intermolecular interactions. However, the effect on density is more complex. While branching can lead to less efficient packing and thus lower density compared to linear alkanes, highly symmetrical or compact branched structures can sometimes pack more efficiently, leading to higher densities. The specific placement of the ethyl and methyl groups in **3-Ethyl-6-methyloctane** dictates its unique molecular shape and how it interacts with neighboring molecules, ultimately determining its density.

Established Protocols for Density Determination of Liquid Hydrocarbons

The precise and accurate determination of the density of liquid hydrocarbons like **3-Ethyl-6-methyloctane** is critical for quality control and scientific research. Standardized methods, such as those developed by ASTM International and the International Organization for Standardization (ISO), ensure reproducibility and comparability of data.

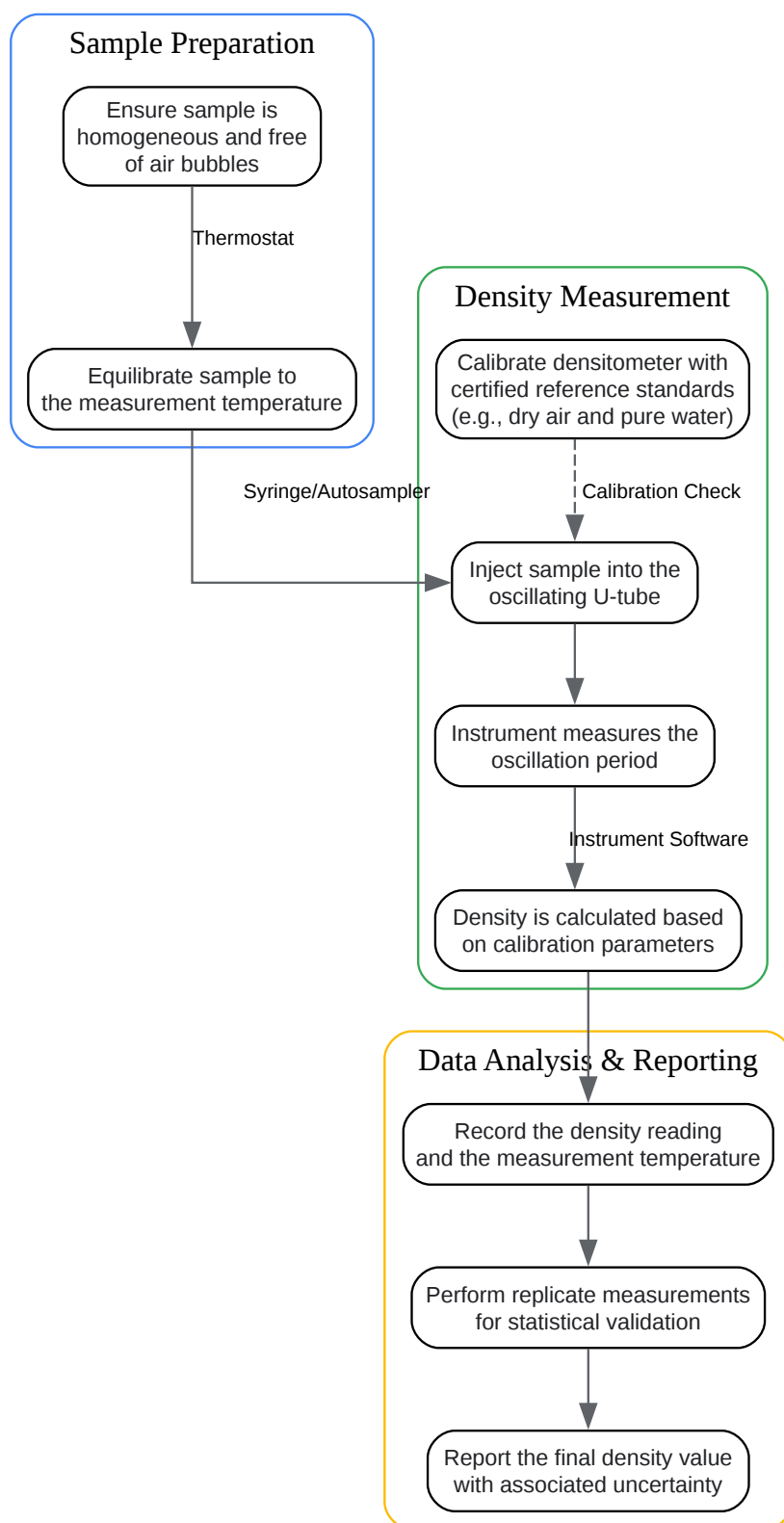
ASTM D4052: Standard Test Method for Density, Relative Density, and API Gravity of Liquids by Digital Density Meter

This widely used method employs an oscillating U-tube densitometer. A small sample of the liquid is introduced into a U-shaped tube, which is then electronically excited to oscillate. The instrument measures the frequency of oscillation, which is directly related to the density of the sample. This technique is known for its high precision and requires only a small sample volume.

ISO 12185: Crude petroleum and petroleum products — Determination of density — Oscillating U-tube method

Similar to ASTM D4052, this international standard also specifies the use of an oscillating U-tube densitometer for determining the density of petroleum products. It provides a framework for ensuring the accuracy and reliability of density measurements in a laboratory setting.

The following diagram illustrates the general workflow for determining the density of a liquid hydrocarbon using an oscillating U-tube densitometer, in accordance with these standard protocols.



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Experimental workflow for density determination.

Safety and Handling of 3-Ethyl-6-methyloctane

As a flammable liquid hydrocarbon, **3-Ethyl-6-methyloctane** requires careful handling to minimize risks. While a specific Safety Data Sheet (SDS) for this compound is not readily available, the following precautions, based on similar alkanes, should be strictly adhered to.

Personal Protective Equipment (PPE)

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use chemically resistant gloves (e.g., nitrile).
- **Skin and Body Protection:** Wear a lab coat or other protective clothing to prevent skin contact.

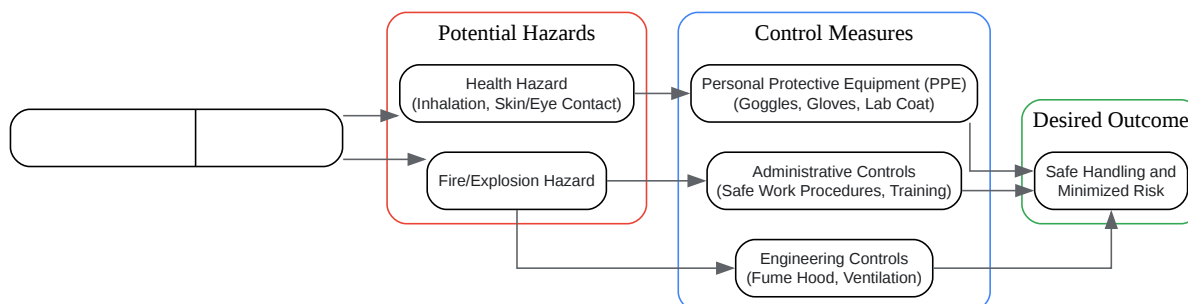
Handling and Storage

- **Ventilation:** Handle in a well-ventilated area, preferably in a chemical fume hood.
- **Ignition Sources:** Keep away from open flames, sparks, and hot surfaces. Use non-sparking tools.
- **Storage:** Store in a tightly sealed container in a cool, dry, and well-ventilated area away from incompatible materials such as oxidizing agents.

First Aid Measures

- **Inhalation:** Move the affected person to fresh air. If breathing is difficult, administer oxygen. Seek medical attention if symptoms persist.
- **Skin Contact:** Remove contaminated clothing and wash the affected area with soap and water.
- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes. Seek medical attention.
- **Ingestion:** Do not induce vomiting. Seek immediate medical attention.

The logical relationship for ensuring laboratory safety when handling flammable liquids like **3-Ethyl-6-methyloctane** is depicted in the diagram below.



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Logic diagram for safe handling of flammable liquids.

Conclusion

This technical guide has provided a detailed examination of the density of **3-Ethyl-6-methyloctane**, grounded in its physicochemical properties and the established scientific principles governing alkanes. While the precise experimental conditions for the reported density value remain elusive, this document equips researchers and drug development professionals with a thorough understanding of how to approach this physical property, from its theoretical underpinnings to its practical and safe determination in a laboratory setting.

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Sources

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